

A Technical Guide to the Primary Research Applications of Methanol-14C

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Compound of Interest

Compound Name: Methanol-14C

Cat. No.: B1616493

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Introduction: **Methanol-14C** ($[^{14}\text{C}]\text{H}_3\text{OH}$) is the simplest alcohol, methanol, in which the carbon atom has been replaced with the radioactive isotope carbon-14 (^{14}C). This radiolabeling process creates a powerful tool for researchers, as the ^{14}C atom acts as a tracer, allowing for the precise tracking and quantification of methanol and its metabolic byproducts within complex biological and environmental systems.[1][2] The emission of beta particles during the decay of ^{14}C enables its detection through techniques like liquid scintillation counting (LSC) and the highly sensitive accelerator mass spectrometry (AMS).[3][4] This guide provides an in-depth overview of the core research applications of **Methanol-14C**, focusing on its use in drug development, environmental science, and biochemical pathway elucidation, complete with quantitative data, experimental protocols, and process visualizations.

Core Application 1: Drug Metabolism and Pharmacokinetics (DMPK)

One of the most critical applications of ^{14}C -labeled compounds, including **Methanol-14C** when used as a precursor in synthesis, is in Absorption, Distribution, Metabolism, and Excretion (ADME) studies during drug development.[5][6] These studies are essential for understanding the fate of a drug candidate in an organism.

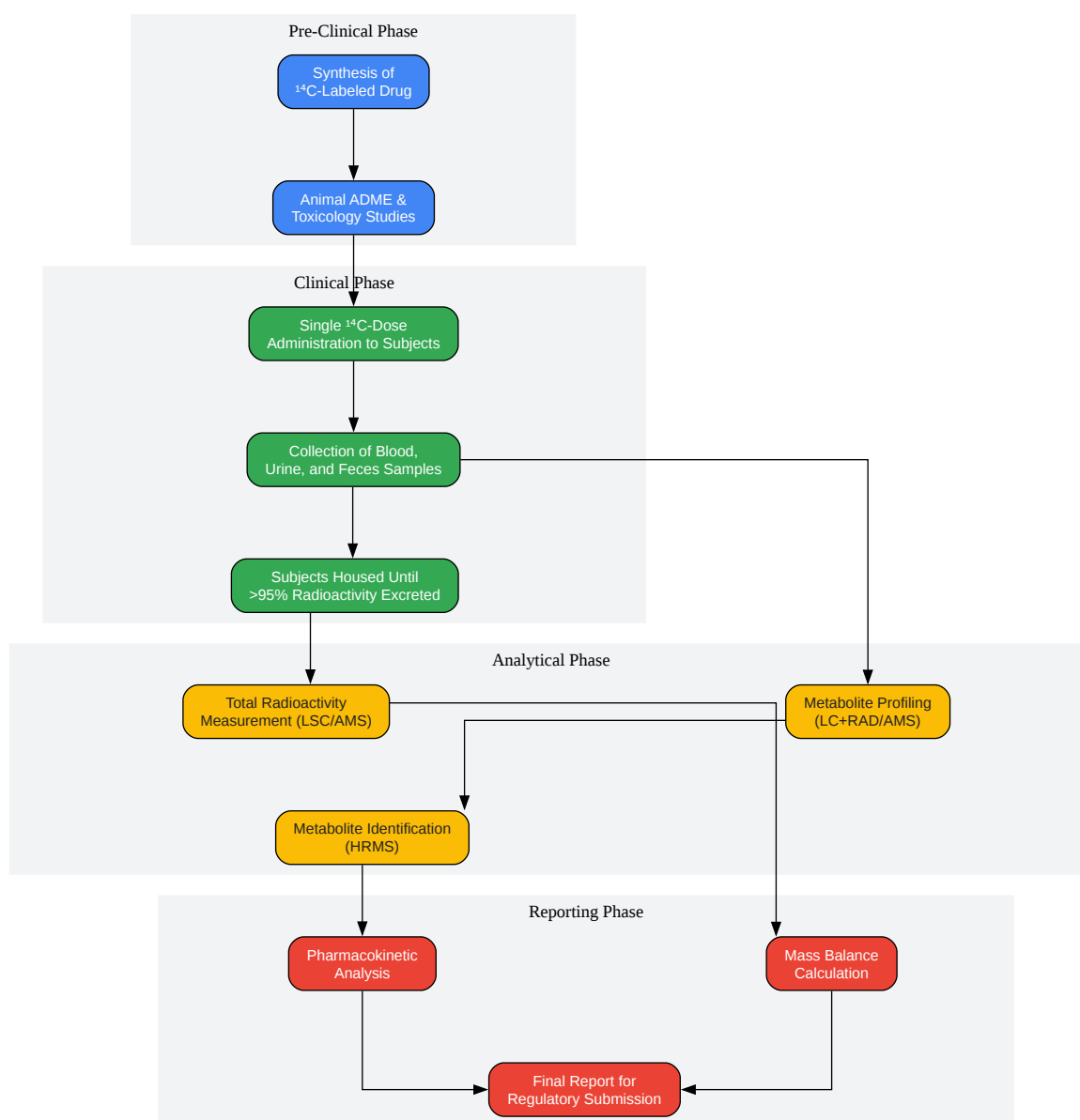
Human ADME (hADME) Studies

Regulatory agencies often require hADME studies to establish a drug's metabolic profile before approval.[5] A single dose of a ^{14}C -labeled drug is administered to healthy volunteers to

determine mass balance, routes of excretion, and to identify and quantify metabolites.[5][7]

Workflow for a Typical ^{14}C Human ADME Study

The following diagram illustrates the typical workflow for a human ADME study utilizing a ^{14}C -labeled drug.



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Caption: Workflow of a human ADME study using a ^{14}C -labeled compound.

Core Application 2: Environmental Fate and Ecotoxicology

Methanol- ^{14}C and other ^{14}C -labeled compounds are indispensable for assessing the environmental impact of chemicals.[2] These studies track the movement, degradation, and potential accumulation of substances in soil, water, and air.[2][8]

Key Areas of Study:

- Biodegradation: Determining the rate and pathway of microbial degradation in soil and water. [9]
- Mobility: Assessing the leaching potential of compounds through soil columns.
- Bioaccumulation: Quantifying the uptake and concentration of substances in organisms (e.g., fish).[8]
- Metabolism in Soil/Water: Identifying transformation products and bound residues in various environmental matrices.

Quantitative Data: Methanol Mineralization in Soil

The following table summarizes data on the mineralization of supplemented ^{14}C -methanol in soil samples, indicating its conversion to $^{14}\text{CO}_2$.

Sample Type	Methanol Concentration ($\mu\text{mol/g soil}$)	Mineralization Rate ($\mu\text{mol/g soil/day}$)
Soil HEG 6	0.002	~0.0001
Soil HEG 6	0.6	0.027
Soil HEG 6	6.0	0.041
Soil HEG 6	302.0	1.185

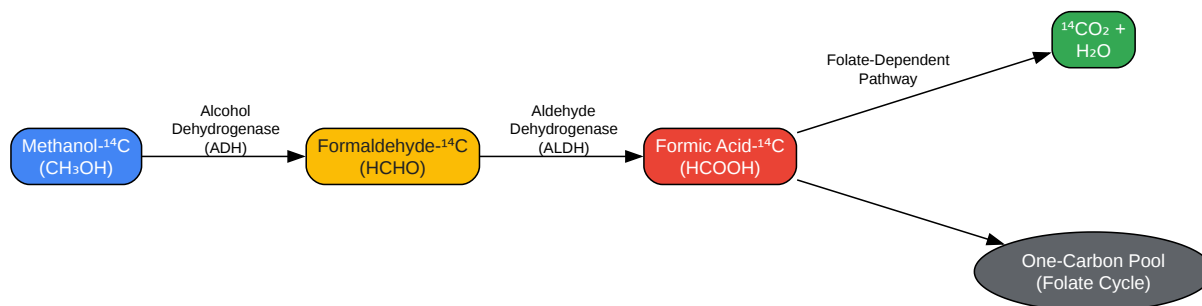
Data adapted from a study on
methanol oxidation in
temperate soils.[9]

Core Application 3: Biochemical and Metabolic Pathway Elucidation

Methanol-14C serves as a crucial tracer for mapping metabolic pathways, particularly one-carbon (1C) metabolism.[10][11] Ingested or absorbed methanol is metabolized in the liver, and its single carbon can be traced as it is incorporated into various endogenous molecules.

Methanol Oxidation Pathway

Methanol itself is toxic through a process of toxication.[12] It is metabolized by alcohol dehydrogenase (ADH) to formaldehyde, which is then rapidly converted by aldehyde dehydrogenase (ALDH) to formic acid (formate).[12] The accumulation of formate can lead to metabolic acidosis and cellular hypoxia.[12][13]



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Caption: The metabolic pathway of **Methanol-¹⁴C** oxidation in the liver.

One-Carbon Metabolism

The formate derived from methanol can enter the one-carbon pool, which is critical for the synthesis of purines, thymidine, and for the remethylation of homocysteine to methionine.[11] [14] By using **Methanol-¹⁴C**, researchers can trace the contribution of methanol's carbon to these fundamental cellular processes.[10]

Quantitative Data: Pharmacokinetics of Inhaled [¹⁴C]Methanol in Monkeys

This table presents blood concentration data from a study where cynomolgus monkeys were exposed to various concentrations of [¹⁴C]Methanol vapor for two hours. This data is crucial for assessing the risk of low-level environmental exposure.

Inhalation Exposure (ppm)	End-of-Exposure Blood [14C]Methanol (μM)	Peak Blood [14C]Formate (μM)
10	0.65 ± 0.3	0.07 ± 0.02
45	3.0 ± 0.8	0.25 ± 0.09
200	21 ± 16	2.3 ± 2.9
900	106 ± 84	2.8 ± 1.7
900 (Folate-Deficient)	211 ± 71	9.5 ± 4.7

Data from a study on the pharmacokinetics of inhaled [14C]methanol in monkeys.[15]

Detailed Experimental Protocols

Protocol 1: General Methodology for a Human ADME Study

- Subject Enrollment: Recruit a small cohort of healthy male volunteers who provide informed consent.
- Synthesis of Test Article: Synthesize the drug candidate with a ¹⁴C label at a metabolically stable position. The total radioactive dose is typically between 50-100 μCi.[5]
- Dosing: Administer a single oral or intravenous dose of the ¹⁴C-labeled drug to subjects.
- Sample Collection: Collect blood, urine, and feces samples at predetermined time points for up to 7-10 days or until radioactivity is quantitatively recovered.[16]
- Mass Balance Determination:
 - Homogenize feces samples.
 - Measure the total radioactivity in aliquots of plasma, urine, and feces homogenates using liquid scintillation counting (LSC) or accelerator mass spectrometry (AMS).[3]

- Continue collection until >95% of the administered radioactive dose is recovered.[\[5\]](#)
- Pharmacokinetic Analysis:
 - Quantify the concentration of the parent drug in plasma samples using LC-MS/MS.
 - Quantify total radioactivity in plasma to determine the pharmacokinetics of all drug-related material.
- Metabolite Profiling and Identification:
 - Pool samples for each matrix (plasma, urine, feces).
 - Extract metabolites, often using methanol or acetonitrile.[\[16\]](#)
 - Separate metabolites using high-performance liquid chromatography (HPLC).
 - Use an in-line radiodetector to generate a radiochromatogram, showing peaks for the parent drug and its metabolites.
 - Identify the structure of metabolites using high-resolution mass spectrometry (HRMS).[\[7\]](#)

Protocol 2: General Methodology for a Soil Biodegradation Study

- Soil Collection and Characterization: Collect fresh soil from a relevant location. Characterize its properties, including pH, organic carbon content, and microbial biomass.
- Preparation of Test System:
 - Distribute known amounts of sieved, moist soil into biometer flasks.
 - Spike the soil with a solution of **Methanol-14C**, ensuring even distribution. The concentration should be environmentally relevant.
- Incubation:
 - Incubate the flasks in the dark at a constant, controlled temperature (e.g., 20-25°C).

- Each flask contains a trap for CO₂ (e.g., a sodium hydroxide solution) to capture the mineralized ¹⁴CO₂.
- Sampling and Analysis:
 - At specified time intervals, remove the CO₂ traps and replace them with fresh ones.
 - Analyze the radioactivity in the traps by liquid scintillation counting to quantify the amount of ¹⁴CO₂ produced.
 - At the end of the experiment, perform solvent extraction on the soil to analyze for parent compound and degradation products using HPLC with radiodetection.
- Data Analysis:
 - Calculate the cumulative percentage of applied ¹⁴C that has been mineralized to ¹⁴CO₂ over time.
 - Determine the degradation half-life (DT₅₀) of **Methanol-14C** in the soil.

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